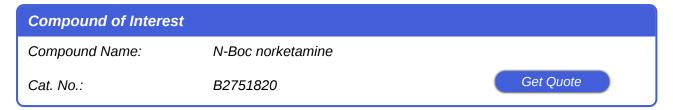


Application Notes and Protocols for Continuous-Flow Synthesis of Norketamine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

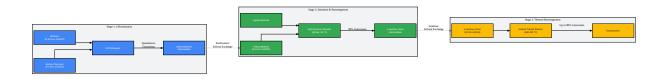
Norketamine, the principal active metabolite of ketamine, is a compound of significant interest in the development of new antidepressant therapies. Continuous-flow chemistry offers a safer, more efficient, and scalable alternative to traditional batch processing for the synthesis of pharmaceutical intermediates like norketamine. This document provides detailed protocols and data for a multi-stage continuous-flow synthesis of norketamine. While the primary well-documented continuous-flow route does not involve N-Boc protected precursors, we also include a general protocol for continuous-flow N-Boc deprotection, which could be adapted as a final step in a synthesis starting from an N-Boc protected norketamine precursor.

Continuous-Flow Synthesis of Norketamine

A high-yielding, three-stage continuous-flow process for the synthesis of norketamine has been developed, converting a substituted cyclopentyl methyl ketone to norketamine through stages of α -bromination, imination/rearrangement, and a final thermal rearrangement.[1][2][3] This method avoids the hazards associated with handling toxic and corrosive reagents like bromine and ammonia at a large scale in batch reactors by leveraging the contained and controlled environment of flow chemistry.[1][2]

Logical Workflow for Norketamine Synthesis







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